

Amantadine-d15 material safety data sheet (MSDS) information

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Compound of Interest

Compound Name: Amantadine-d15

Cat. No.: B586517

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Amantadine-d15: A Technical Safety and Handling Guide

For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the material safety data for **Amantadine-d15**, including its physicochemical properties, toxicological profile, and recommended handling procedures. The information is intended to support safe laboratory practices and inform risk assessments in research and development settings.

Section 1: Chemical and Physical Properties

Amantadine-d15 is the deuterated analog of Amantadine. While specific experimental data for the deuterated form is limited, the following properties are based on available data for **Amantadine-d15** and its hydrochloride salt, supplemented with data from the non-deuterated form, Amantadine Hydrochloride, due to their structural similarity.

Property	Value	Source
Molecular Formula	C ₁₀ H ₂ D ₁₅ N	[1]
Molecular Weight	166.34 g/mol	[1]
CAS Number	33830-10-3	[1][2]
Appearance	White to Pale Yellow Solid	[3]
Melting Point	234-236°C (hydrochloride)	[3]
Solubility	Slightly soluble in Methanol and Water	[3]
Storage Temperature	-20°C Freezer, Under Inert Atmosphere	[3]

Section 2: Hazard Identification and Toxicological Summary

Amantadine-d15 is considered a hazardous substance. The toxicological information is primarily based on studies conducted on Amantadine Hydrochloride. Deuterated compounds are not expected to have significantly different toxicological profiles from their non-deuterated counterparts in most cases.

GHS Hazard Statements:

- H302: Harmful if swallowed.[4][5]
- H314: Causes severe skin burns and eye damage.[5]
- H361: Suspected of damaging fertility or the unborn child.[5]
- H412: Harmful to aquatic life with long lasting effects.[5]
- Supplemental: Corrosive to the respiratory tract.

Acute Toxicity Data (Amantadine Hydrochloride):

Route of Administration	Species	Dose	Source
Oral (LD50)	Rat	800 mg/kg	[5][6][7]
Oral (LD50)	Mouse	700 mg/kg	[6][7]
Oral (LDLo)	Human	43 mg/kg	[6]
Intraperitoneal (LD50)	Rat	150 mg/kg	[5][6]
Intravenous (LD50)	Rat	90 mg/kg	[6]
Subcutaneous (LD50)	Mouse	290 mg/kg	[6]

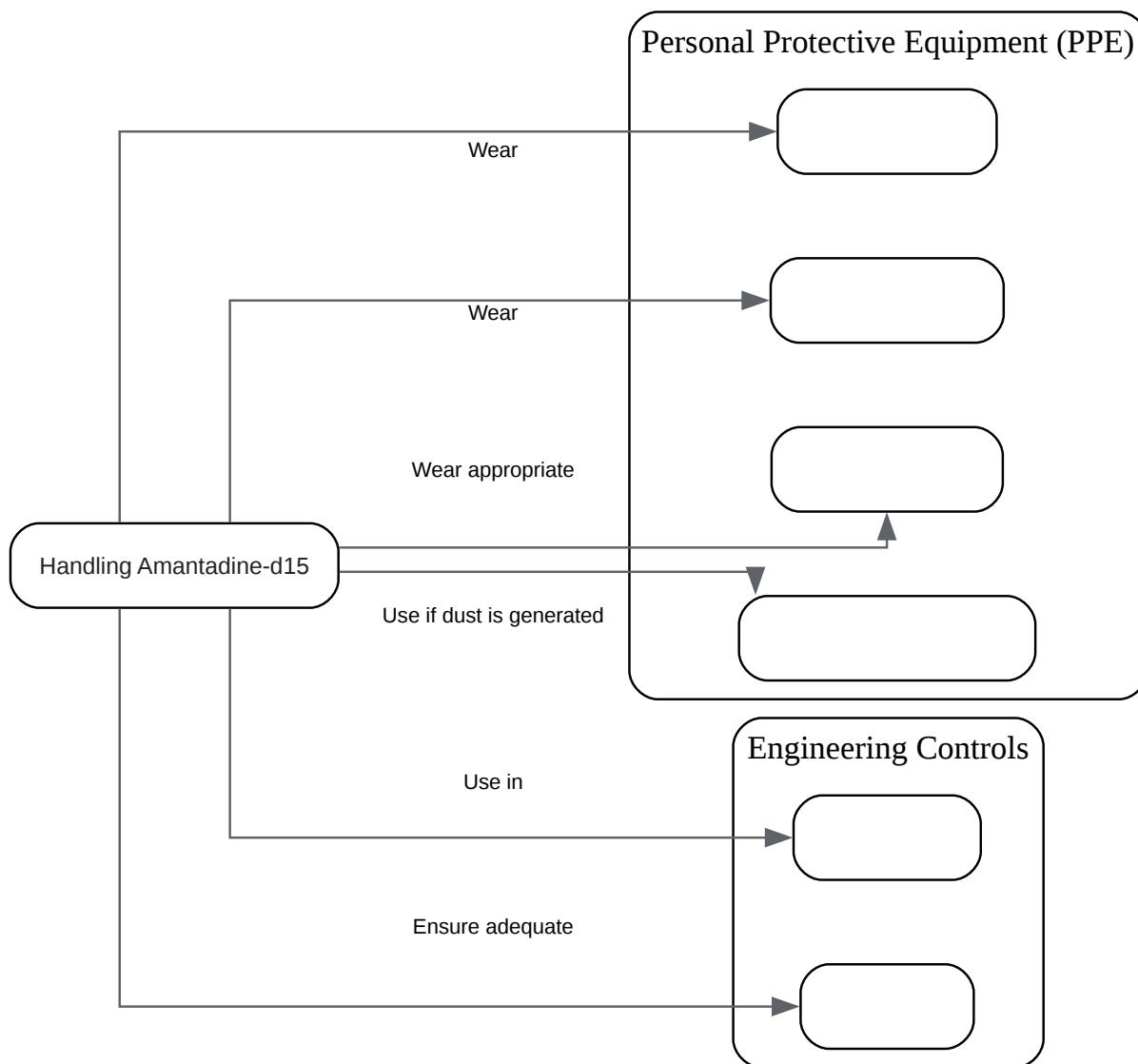
Mechanism of Toxicity: The toxic effects of Amantadine are linked to its pharmacological actions. It can increase dopamine levels by enhancing its release and preventing reuptake.[8] Additionally, it acts as a noncompetitive antagonist at the N-methyl-D-aspartate (NMDA) receptor and exhibits anticholinergic properties, especially in cases of overdose.[8][9] Overdoses have been associated with cardiac, respiratory, renal, and central nervous system toxicity.[6][9]

Section 3: Experimental Protocols and Methodologies

The data presented in this guide are derived from standardized toxicological studies. While the specific, detailed experimental protocols for the cited LD50 values are not publicly available in the source material safety data sheets, they are based on internationally recognized guidelines for chemical safety testing. These typically involve the administration of the substance to laboratory animals under controlled conditions to determine the dose that is lethal to 50% of the test population (LD50).

Section 4: Safe Handling and Emergency Procedures

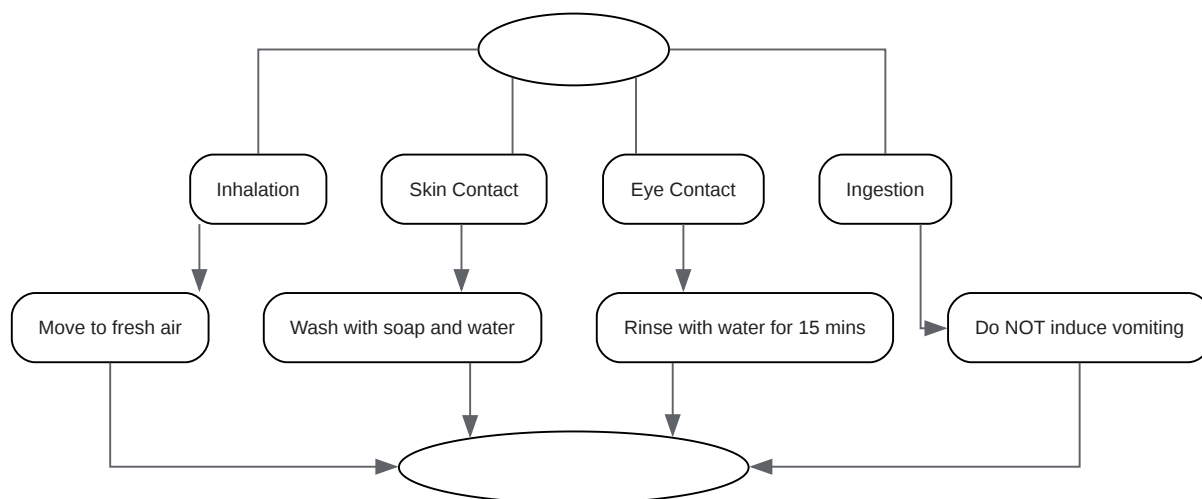
Personal Protective Equipment (PPE) and Engineering Controls: A risk assessment should be conducted before handling **Amantadine-d15** to determine the appropriate controls.



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Figure 1: Recommended Personal Protective Equipment and Engineering Controls for handling **Amantadine-d15**.

First Aid Measures:



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Figure 2: First Aid procedures for exposure to **Amantadine-d15**.

Section 5: Storage and Disposal

Storage: Store in a tightly sealed container in a cool, well-ventilated area.[10] Recommended storage is at -20°C in a freezer under an inert atmosphere.[3] Keep away from ignition sources and direct sunlight.[10][11]

Disposal: Dispose of waste material in accordance with local, state, and federal regulations. Do not allow the product to enter drains. Uncleaned containers should be handled as the product itself.

Section 6: Regulatory Information

It is important to note that **Amantadine-d15** may be subject to various national and international regulations. Users should consult their local regulations for specific requirements. The provided safety data sheets for Amantadine Hydrochloride do not list it under SARA 302, SARA 313, or as a CERCLA reportable quantity.

This guide is intended for informational purposes only and should not be considered a substitute for a comprehensive risk assessment conducted by qualified professionals. Always refer to the most current Safety Data Sheet provided by the manufacturer before handling this material.

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